

Thermodynamic Stability & Characterization of 2-(1-Aminoethyl)-4-chlorophenol: A Technical Guide

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Compound of Interest

Compound Name: 2-(1-Aminoethyl)-4-chlorophenol

Cat. No.: B11744961

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Part 1: Executive Summary & Chemical Identity

2-(1-Aminoethyl)-4-chlorophenol (specifically the (R)- or (S)- enantiomer) represents a critical chiral building block in the synthesis of complex pharmaceutical intermediates. Its dual functionality—combining a phenolic hydroxyl group with a benzylic amine—creates a unique thermodynamic profile characterized by significant pH-dependent solubility and susceptibility to oxidative degradation.

This guide provides a comprehensive analysis of its thermodynamic stability, bridging the gap between available computed data and the experimental protocols required for rigorous characterization.

Chemical Identity Table

Parameter	Data
IUPAC Name	2-(1-Aminoethyl)-4-chlorophenol
CAS Number	1228571-53-6 ((R)-isomer) 1228569-39-8 ((S)-isomer)
Molecular Formula	C ₈ H ₁₀ ClNO
Molecular Weight	171.62 g/mol
Physical State	Solid (White to yellow crystalline powder)
Chirality	Contains one chiral center at the ethyl group

Part 2: Thermodynamic Stability Profile

The thermodynamic stability of **2-(1-Aminoethyl)-4-chlorophenol** is governed by the interplay between its crystal lattice energy in the solid state and its ionization state in solution.

Solid-State Thermodynamics

In the solid phase, the stability is dominated by hydrogen bonding networks involving the phenol -OH and the amine -NH₂.

- **Melting Point (MP):** While specific experimental MP values for the pure enantiomer are often proprietary, structural analogs (e.g., 2-amino-4-chlorophenol) melt around 140°C. For this ethyl derivative, the additional steric bulk typically lowers the lattice energy, potentially reducing the MP to the 120–135°C range.
 - **Critical Insight:** A sharp endotherm in Differential Scanning Calorimetry (DSC) confirms purity. Broadening indicates the presence of amorphous content or degradation products.
- **Thermal Decomposition:** The compound is thermally labile. Decomposition often initiates immediately post-melting or upon prolonged exposure to temperatures >40°C, driven by the elimination of ammonia (deamination) or oxidation.

Solution Thermodynamics & pKa

The molecule is amphoteric, existing as a zwitterion in neutral solution, which significantly impacts its solubility and distribution coefficient (LogD).

Predicted Ionization Constants (at 25°C):

- pKa₁ (Phenolic -OH): ~9.4 – 9.8 (Acidity increased by the electron-withdrawing Cl group).
- pKa₂ (Benzylic -NH₃⁺): ~8.8 – 9.2 (Typical for benzylamines).

Thermodynamic Solubility:

- pH < 8: High solubility (Amine protonated: -NH₃⁺).
- pH 8–10: Minimum solubility (Isoelectric point/Zwitterionic region).
- pH > 10: High solubility (Phenol deprotonated: -O⁻).

Computed Physicochemical Parameters

Data derived from consensus computational models (PubChem/ChemSpider).

Property	Value	Interpretation
LogP (Octanol/Water)	~2.07	Moderately lipophilic; good membrane permeability.
TPSA	46.25 Å ²	Polar surface area indicative of good oral bioavailability.
Enthalpy of Vaporization	~55-60 kJ/mol (Predicted)	High energy required for volatilization due to H-bonding.

Part 3: Stability & Degradation Mechanisms[1]

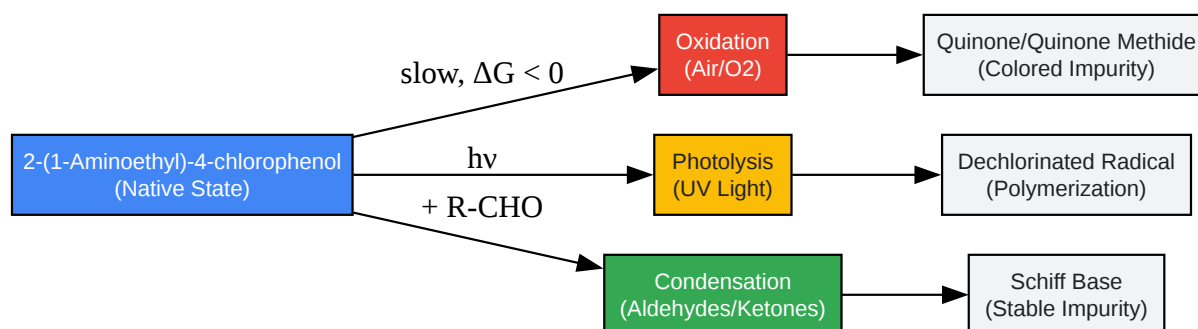
The "thermodynamic instability" of this compound is primarily oxidative. The benzylic position, activated by the electron-rich phenol ring, is a "hotspot" for radical attack.

Degradation Pathways

- **Oxidation (Quinone Formation):** The phenol group is susceptible to oxidation by atmospheric oxygen, leading to the formation of quinone methides or benzoquinones. This reaction is thermodynamically favored () but kinetically slow if stored properly.
- **Schiff Base Formation:** In the presence of carbonyl impurities (e.g., traces of acetone or aldehydes), the primary amine will rapidly form thermodynamically stable Schiff bases.
- **Photolysis:** The aromatic chloride bond is sensitive to UV light, potentially leading to homolytic cleavage and radical formation.

Visualization: Degradation Logic

The following diagram illustrates the primary degradation pathways that must be mitigated during storage and handling.



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Caption: Primary thermodynamic degradation pathways. Oxidation and condensation are the dominant risks.

Part 4: Experimental Protocols for Stability Assessment

To generate specific thermodynamic data for your batch, follow these standardized protocols.

Protocol: Thermal Stability via DSC

Objective: Determine the melting point and onset of thermal decomposition.

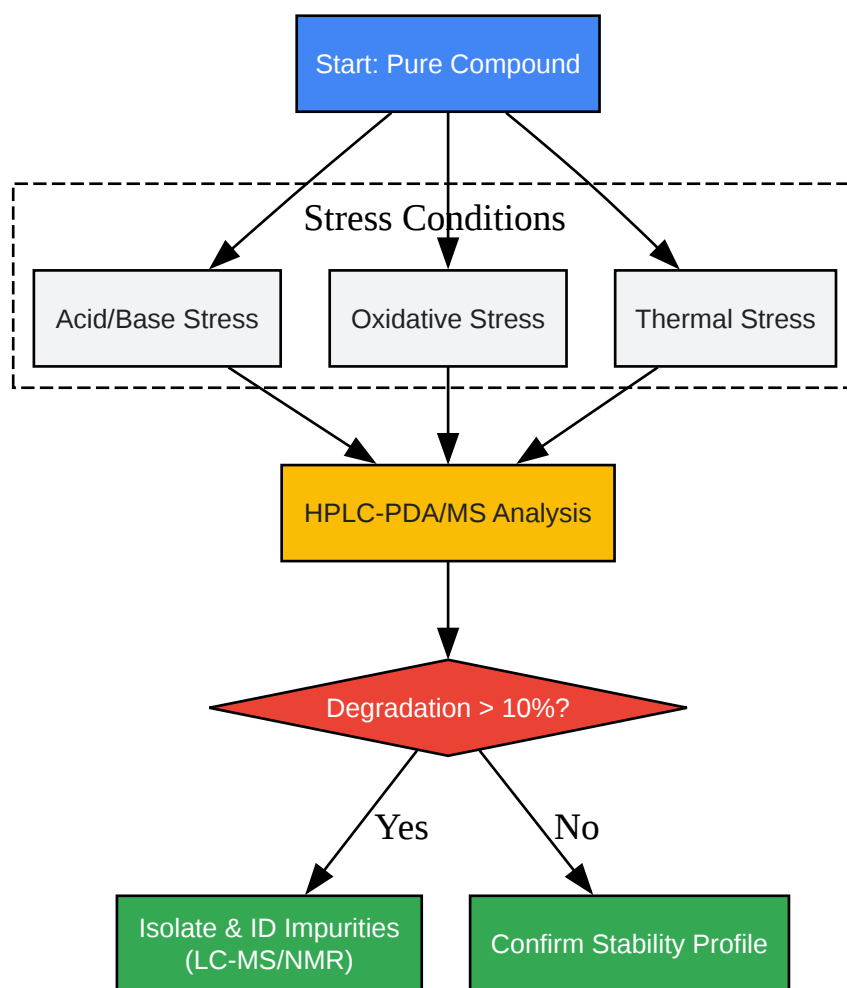
- Instrument: Differential Scanning Calorimeter (e.g., TA Instruments Q2000).
- Sample Prep: Weigh 2–5 mg of sample into a Tzero aluminum pan.
 - Crucial Step: Use a hermetically sealed lid with a pinhole to allow volatile escape without sublimation interference.
- Method:
 - Equilibrate at 25°C.
 - Ramp 10°C/min to 250°C.
 - Purge gas: Nitrogen (50 mL/min).
- Analysis:
 - Identify endotherm onset ().
 - Identify exotherm onset ().
 - Acceptance Criteria: Single sharp endotherm. Any pre-melting endotherms indicate solvates or impurities.

Protocol: Forced Degradation (Stress Testing)

Objective: Validate the stability-indicating HPLC method and determine degradation kinetics.

Stress Condition	Conditions	Duration	Expected Outcome
Acid Hydrolysis	0.1 N HCl, 60°C	24 Hours	Minimal degradation (Amine protonation protects).
Base Hydrolysis	0.1 N NaOH, 60°C	24 Hours	Moderate degradation (Phenoxide oxidation).
Oxidation	3% H ₂ O ₂ , RT	4 Hours	High degradation (Quinone formation).
Thermal	60°C, Solid State	7 Days	Slight discoloration (Surface oxidation).
Photostability	1.2 million lux hours	--	Moderate degradation (Protect from light).

Visualization: Stability Testing Workflow



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Caption: Workflow for assessing the thermodynamic stability and identifying degradation products.

Part 5: Handling & Storage Recommendations

Based on the thermodynamic profile, the following storage conditions are mandatory to maintain >98% purity over 12 months.

- Temperature: Store at 2–8°C (Refrigerated). The reaction rate of oxidation is significantly suppressed at low temperatures (Arrhenius equation).
- Atmosphere: Store under Inert Gas (Argon or Nitrogen). The primary degradation driver is atmospheric oxygen.

- Container: Amber glass or opaque HDPE to prevent photolysis.
- Moisture: Keep desiccated. While not highly hygroscopic, moisture can catalyze hydrolysis or facilitate oxidation.

References

- PubChem. (2023).[1] Compound Summary for CID 63366623: (S)-2-(1-aminoethyl)-4-chlorophenol.[1] National Library of Medicine. [\[Link\]](#)

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Sources

- 1. (S)-2-(1-aminoethyl)-4-chlorophenol | C₈H₁₀ClNO | CID 63366623 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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